

How to prepare fresh Ac-Gly-BoroPro working solutions

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Technical Support Center: Ac-Gly-BoroPro

This technical support center provides guidance on the preparation and handling of fresh **Ac-Gly-BoroPro** working solutions for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **Ac-Gly-BoroPro** stock solutions?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **Ac-Gly-BoroPro**. It is soluble in DMSO at concentrations of \geq 50 mg/mL (233.61 mM).[1][2] For optimal results, it is advisable to use a fresh, unopened container of DMSO, as it is hygroscopic and absorbed water can affect solubility.[2]

Q2: How should I prepare working solutions for in vitro experiments?

A2: For in vitro experiments, you can dilute your DMSO stock solution with the appropriate aqueous buffer, such as Phosphate Buffered Saline (PBS). **Ac-Gly-BoroPro** is soluble in PBS at ≥ 100 mg/mL (467.22 mM).[1][2]

Q3: Are there specific protocols for preparing working solutions for in vivo experiments?

A3: Yes, for in vivo studies, specific solvent systems are recommended to ensure solubility and biocompatibility. Two common protocols are:



- Protocol 1: A mixture of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.
- Protocol 2: A solution of 10% DMSO and 90% (20% SBE-β-CD in saline). Both of these
 preparations result in a clear solution with a solubility of ≥ 2.5 mg/mL (11.68 mM).

Q4: How stable is Ac-Gly-BoroPro in solution, and how should I store it?

A4: **Ac-Gly-BoroPro** is unstable in solution, and it is strongly recommended to prepare working solutions fresh for immediate use. If a stock solution in DMSO is prepared, it should be stored at -80°C for up to 6 months or at -20°C for up to 1 month. The solid compound should be stored at -20°C, protected from light, and under a nitrogen atmosphere.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation or phase separation during preparation.	The compound may not be fully dissolved in the solvent system.	Gentle heating and/or sonication can be used to aid dissolution. Ensure all components of the solvent system are added sequentially and mixed thoroughly at each step.
Inconsistent experimental results.	Degradation of Ac-Gly-BoroPro in solution.	Always prepare working solutions fresh before each experiment. Avoid repeated freeze-thaw cycles of stock solutions.
Difficulty dissolving the compound in DMSO.	The DMSO may have absorbed moisture from the air, reducing its solvating power.	Use a new, unopened bottle of anhydrous DMSO for preparing stock solutions.

Quantitative Data Summary

Solubility Data



Solvent/Solvent System	Concentration	Molarity
DMSO	≥ 50 mg/mL	233.61 mM
PBS	≥ 100 mg/mL	467.22 mM
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL	11.68 mM
10% DMSO, 90% (20% SBE- β-CD in Saline)	≥ 2.5 mg/mL	11.68 mM

Inhibitory Potency (Ki)

Target	Ki Value
Fibroblast Activation Protein (FAP)	23 nM
Dipeptidyl Peptidase-4 (DPP-4)	377 ± 18 nM

Experimental Protocols

Protocol: Preparation of Ac-Gly-BoroPro Working Solution for In Vivo Studies (1 mL)

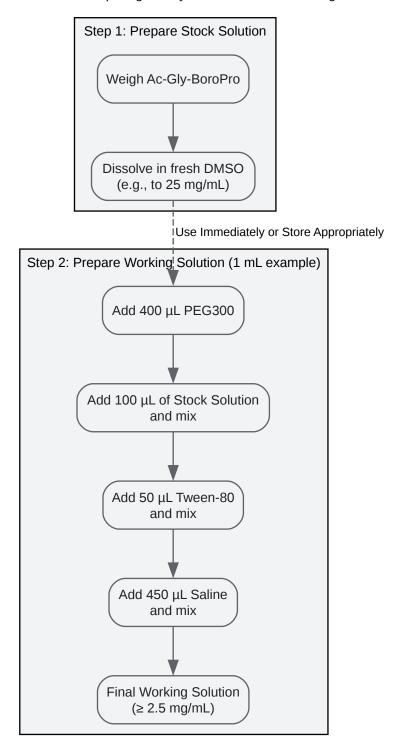
This protocol is an example for preparing a 1 mL working solution using a multi-component solvent system.

- Prepare a 25 mg/mL stock solution of Ac-Gly-BoroPro in DMSO.
- In a sterile microcentrifuge tube, add 400 μL of PEG300.
- To the PEG300, add 100 μL of the 25 mg/mL Ac-Gly-BoroPro in DMSO stock solution and mix thoroughly.
- Add 50 μL of Tween-80 to the mixture and mix until a clear solution is formed.
- Add 450 μL of saline to bring the final volume to 1 mL and mix thoroughly.

Visualizations



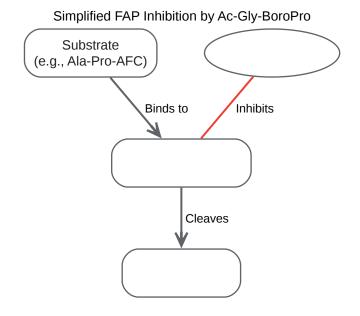
Workflow for Preparing Ac-Gly-BoroPro In Vivo Working Solution



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Caption: Workflow for preparing an in vivo working solution of Ac-Gly-BoroPro.





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Caption: Ac-Gly-BoroPro selectively inhibits Fibroblast Activation Protein (FAP).

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